

Physical and chemical properties of Palustrol

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Compound of Interest

Compound Name: *Palustrol*

Cat. No.: *B15590748*

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Palustrol: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Palustrol, a naturally occurring sesquiterpenoid, has garnered significant interest within the scientific community for its notable biological activities, particularly its acaricidal, insecticidal, and arthropod repellent properties. This technical guide provides an in-depth overview of the physical and chemical properties of **Palustrol**, detailed experimental protocols for its isolation and characterization, and a summary of its known biological effects. The information is presented to support further research and development of **Palustrol**-based applications in various fields, including agriculture and medicine.

Chemical and Physical Properties

Palustrol is a sesquiterpenoid alcohol with a complex cyclic structure. Its physicochemical properties are crucial for its handling, formulation, and mechanism of action. A summary of these properties is presented in Table 1.

Table 1: Physical and Chemical Properties of **Palustrol**

Property	Value	Reference(s)
Molecular Formula	C ₁₅ H ₂₆ O	[1][2][3]
Molecular Weight	222.37 g/mol	[1][2][3][4]
CAS Number	5986-49-2	[1][2]
Physical Description	Powder or Oil	[1][3]
Boiling Point	131-133 °C (at 3 Torr)[1][3], 293.7-301 °C (at 760 mmHg)	[2]
Density	0.9646 g/cm ³	[1][3]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone. Practically insoluble in water.	[3]
XLogP3-AA	3.9	[2][4]
Optical Rotation	Not Available	
Flash Point	123 °C	
Vapor Pressure	0.000179 mmHg at 25°C	

Spectral Data

The structural elucidation of **Palustrol** has been primarily achieved through spectroscopic techniques. While detailed spectra are often found in specialized databases and primary literature, a summary of available spectral information is provided below.

Table 2: Spectral Data for **Palustrol**

Technique	Data Availability	Reference(s)
Mass Spectrometry (MS)	GC-MS data available on PubChem.	[1]
Infrared (IR) Spectroscopy	Vapor Phase IR Spectra available.	[1]
Nuclear Magnetic Resonance (NMR)	Mentioned in literature for structure determination of isolates containing Palustrol, but specific ^1H and ^{13}C NMR data for pure Palustrol is not readily available in the searched public domain.	[3]
Retention Indices (RI)	DB5: 1573.0; Carbowax: 1925.2	[2]

Experimental Protocols

The isolation and characterization of **Palustrol** are critical for its study and application. The following protocols are based on established methodologies for the extraction of essential oils rich in **Palustrol** from natural sources.

Isolation of Palustrol from *Rhododendron tomentosum* by Hydrodistillation

Rhododendron tomentosum (formerly *Ledum palustre*) is a well-documented source of **Palustrol**. The following is a generalized protocol for its extraction.

Materials and Equipment:

- Aerial parts (leaves and shoots) of *Rhododendron tomentosum*
- Clevenger-type hydrodistillation apparatus
- Heating mantle

- Distilled water
- Anhydrous sodium sulfate
- Organic solvent (e.g., hexane or diethyl ether)
- Rotary evaporator
- Gas chromatography-mass spectrometry (GC-MS) system

Procedure:

- **Plant Material Preparation:** Fresh or air-dried aerial parts of *Rhododendron tomentosum* are coarsely ground to increase the surface area for extraction.
- **Hydrodistillation:** The ground plant material is placed in the distillation flask with a sufficient amount of distilled water. The mixture is heated to boiling, and the steam, carrying the volatile essential oils, is passed through a condenser.
- **Collection of Essential Oil:** The condensed mixture of water and essential oil is collected in the Clevenger apparatus, where the oil separates from the water based on density.
- **Drying and Concentration:** The collected essential oil is separated from the aqueous layer and dried over anhydrous sodium sulfate. The solvent can be removed under reduced pressure using a rotary evaporator to yield the crude essential oil containing **Palustrol**.
- **Purification (Optional):** Further purification of **Palustrol** from the essential oil can be achieved using chromatographic techniques such as column chromatography or preparative gas chromatography.

Characterization by Gas Chromatography-Mass Spectrometry (GC-MS)

Instrumentation: A standard GC-MS system equipped with a suitable capillary column (e.g., DB-5ms) is used for analysis.

Procedure:

- **Sample Preparation:** A diluted solution of the essential oil in a suitable solvent (e.g., hexane) is prepared.
- **Injection:** A small volume of the sample is injected into the GC inlet.
- **Chromatographic Separation:** The components of the essential oil are separated based on their volatility and interaction with the stationary phase of the column. A temperature program is typically used to achieve optimal separation.
- **Mass Spectrometry:** As the separated components elute from the column, they are ionized and fragmented in the mass spectrometer. The resulting mass spectrum provides information about the molecular weight and fragmentation pattern of each compound.
- **Identification:** The identification of **Palustrol** is confirmed by comparing its retention time and mass spectrum with that of a reference standard or by matching with spectral libraries (e.g., NIST).

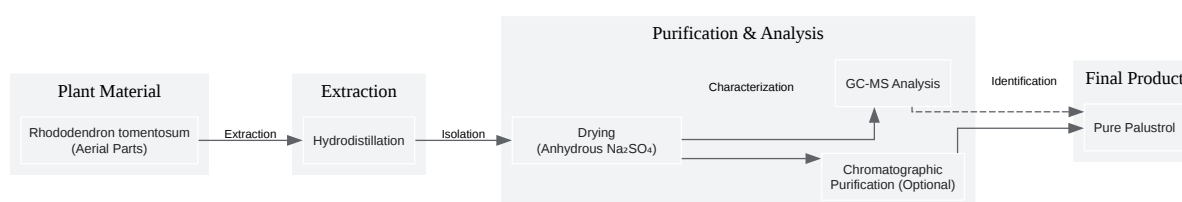
Biological Activity and Potential Applications

Palustrol has demonstrated a range of biological activities, making it a compound of interest for various applications.

- **Acaricidal and Insecticidal Activity:** **Palustrol** is a major component of essential oils from plants like *Rhododendron tomentosum*, which have shown significant toxicity to ticks and other insects. This suggests its potential as a natural pesticide.
- **Arthropod Repellent:** The compound also exhibits repellent properties against various arthropods, indicating its potential use in insect repellent formulations.
- **Antifungal and Antimicrobial Activity:** Essential oils containing **Palustrol** have been reported to possess antifungal and antimicrobial properties.
- **Pro-apoptotic Effects:** Some studies on essential oils rich in **Palustrol** have indicated pro-apoptotic effects on certain cell lines, suggesting a potential area for further investigation in cancer research.

Visualizations

Experimental Workflow for Palustrol Isolation and Characterization

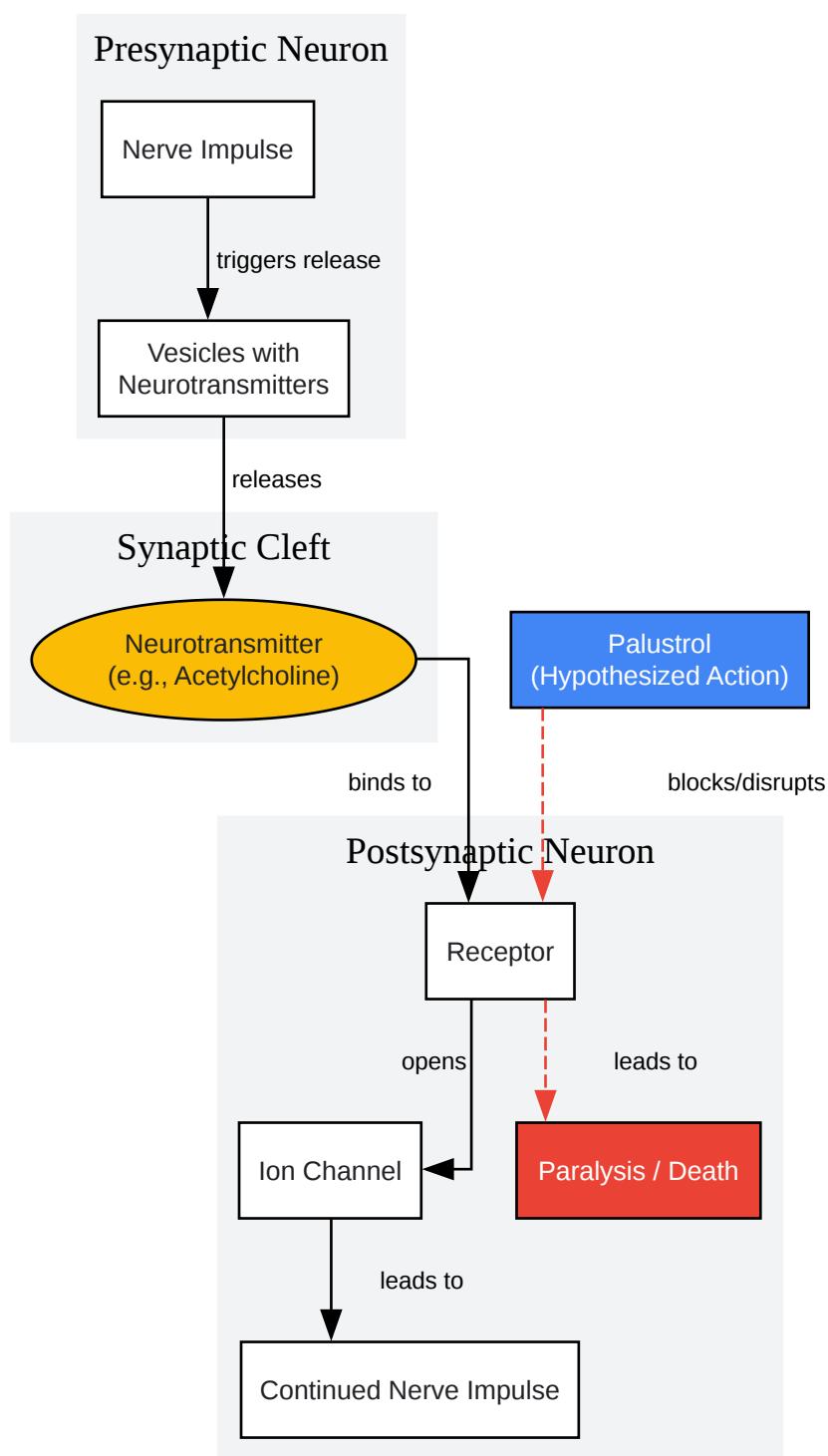


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Caption: Workflow for the isolation and characterization of **Palustrol**.

Generalized Insecticidal Mechanism of Action

While the specific molecular targets of **Palustrol** are not well-elucidated, many natural insecticides act on the nervous system of insects. The following diagram illustrates a general mechanism of neurotoxic insecticides. It is important to note that this is a generalized pathway and has not been specifically proven for **Palustrol**.



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Caption: Generalized mechanism of a neurotoxic insecticide.

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